

# 5-Methoxyisoindoline CAS number 127168-88-1

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Methoxyisoindoline

Cat. No.: B105618

[Get Quote](#)

An In-depth Technical Guide to **5-Methoxyisoindoline** (CAS 127168-88-1)

**Abstract:** This technical guide provides a comprehensive overview of **5-Methoxyisoindoline** (CAS 127168-88-1), a key heterocyclic organic compound utilized in medicinal chemistry and drug development. The document details its chemical and physical properties, outlines a general synthetic approach, and describes robust analytical methodologies for its characterization and quality control. Furthermore, it explores its significant applications as a versatile building block in the synthesis of targeted therapeutic agents, including potential treatments for type 2 diabetes and cancer. Safety protocols and handling procedures are also summarized to ensure its proper use in a research environment. This guide is intended for researchers, chemists, and professionals in the pharmaceutical industry who require a detailed understanding of this important synthetic intermediate.

## Introduction and Core Properties

**5-Methoxyisoindoline**, also known as 5-Methoxy-2,3-dihydro-1H-isoindole, is a heterocyclic organic compound built upon an isoindole scaffold.<sup>[1]</sup> The core structure consists of a fused benzene and pyrrole ring, with a methoxy group (-OCH<sub>3</sub>) at the 5-position of the aromatic ring.<sup>[1]</sup> This methoxy group is a critical feature, influencing the compound's electronic properties, reactivity, and biological interactions by potentially enhancing lipophilicity, which can affect solubility and permeability in biological systems.<sup>[1]</sup> The "dihydro" designation indicates the saturation of the pyrrole ring, contributing to the molecule's stability compared to its fully unsaturated counterpart.<sup>[1]</sup>

The isoindoline framework is a privileged scaffold in medicinal chemistry, forming the core of numerous commercial drugs used to treat conditions ranging from multiple myeloma and inflammation to hypertension.[2][3][4] Consequently, **5-Methoxyisoindoline** serves as a valuable intermediate for the synthesis of novel and complex therapeutic agents.[5][6]

## Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **5-Methoxyisoindoline** is presented below. These data are essential for its handling, reaction setup, and analytical characterization.

Property	Value	Reference(s)
CAS Number	127168-88-1	[1][7][8]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	[1][7]
Molecular Weight	149.19 g/mol	[6][7]
Appearance	Colorless to yellow or brown liquid	[1][9]
Boiling Point	254°C	[6]
Density	~1.076 g/mL	[6]
Flash Point	95°C	[6]
pKa (Predicted)	9.56 ± 0.20	[6]
Storage	2-8°C, protect from light, keep in a dry place	[6][9][10]
Synonyms	5-Methoxy-2,3-dihydro-1H-isoindole	[1][8]

Note: Some properties, such as appearance, may vary depending on purity.

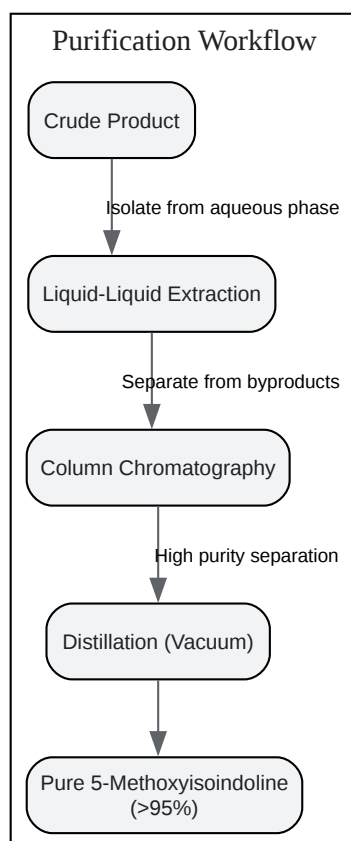
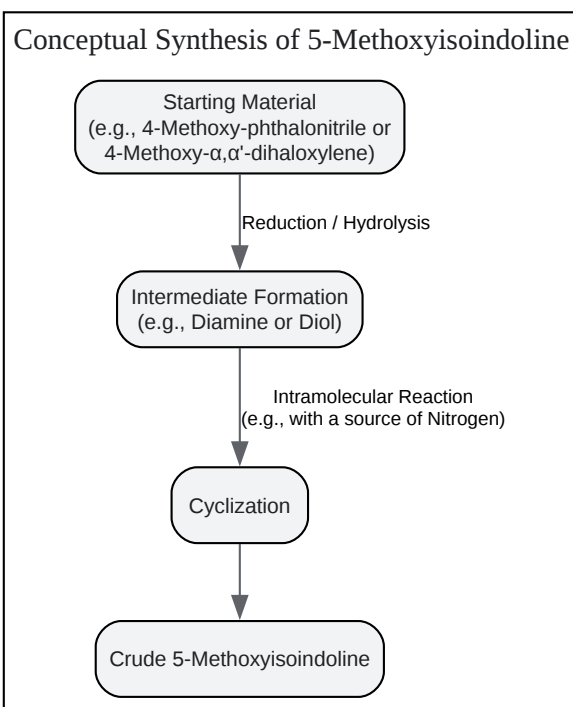
## Synthesis and Purification

While specific, detailed synthetic procedures for **5-Methoxyisoindoline** are proprietary to commercial suppliers, a general and plausible route can be conceptualized based on

established organic chemistry principles for isoindoline synthesis. A common approach involves the reductive amination or cyclization of a suitably substituted benzene derivative.

## Conceptual Synthetic Workflow

The synthesis of isoindolines often starts from phthalimide or related precursors. For **5-Methoxyisoindoline**, a logical starting material would be a 4-methoxy-substituted precursor that can be induced to cyclize. The following diagram illustrates a conceptual workflow for its synthesis.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for synthesis and purification.

### Causality in Experimental Choices:

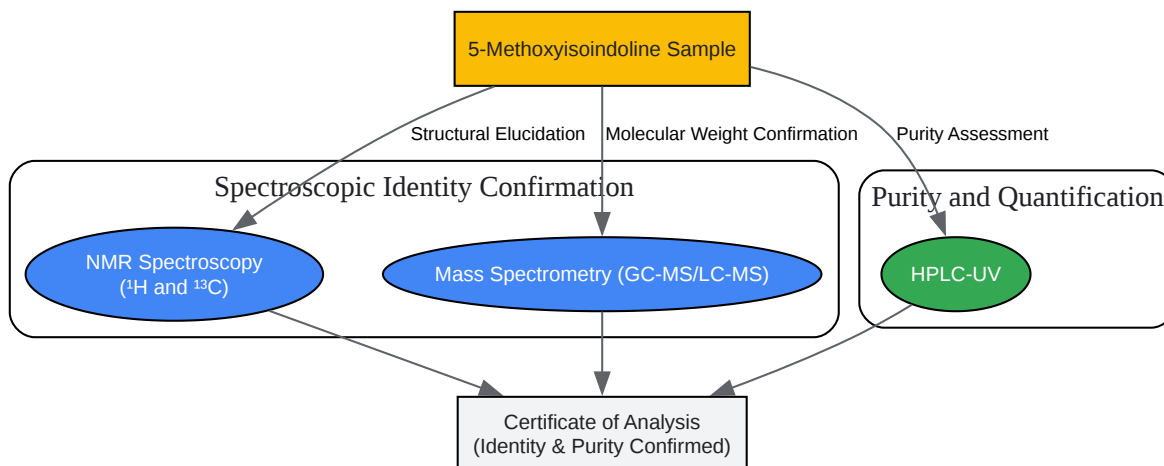
- **Starting Material Selection:** The choice of a 4-methoxy substituted benzene derivative is crucial as the methoxy group directs the regiochemistry and is retained in the final product.
- **Reduction/Cyclization:** A strong reducing agent would be necessary to convert nitrile or carbonyl groups into the amines or alcohols required for cyclization. The subsequent cyclization step is often acid or base-catalyzed, forming the stable five-membered pyrrolidine ring.
- **Purification Strategy:** Post-synthesis, a multi-step purification process is essential.<sup>[11]</sup> Liquid-liquid extraction is used to separate the organic product from inorganic salts and water-soluble impurities.<sup>[11]</sup> Column chromatography on silica gel is a standard method to remove closely related organic impurities.<sup>[12]</sup> Finally, vacuum distillation can be employed for liquid compounds like **5-Methoxyisoindoline** to achieve high purity by separating based on boiling point.<sup>[11]</sup>

## Analytical Characterization

Rigorous analytical characterization is imperative to confirm the structural identity and assess the purity of **5-Methoxyisoindoline**, ensuring its suitability for downstream applications in drug synthesis.<sup>[13]</sup> An integrated workflow combining spectroscopic and chromatographic techniques provides a self-validating system for quality control.

## Integrated Analytical Workflow

The following diagram outlines a standard workflow for the comprehensive characterization of a synthesized batch of **5-Methoxyisoindoline**.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for analytical characterization.

## Key Analytical Techniques and Expected Results

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- <sup>1</sup>H NMR: This is the primary technique for structural confirmation. The proton NMR spectrum of **5-Methoxyisindoline** is expected to show distinct signals for the aromatic protons, the methoxy group protons, and the two sets of methylene (-CH<sub>2</sub>-) protons of the isindoline ring. The splitting patterns and integration values confirm the connectivity. While specific spectral data for this exact CAS number is not publicly available in the search results, related methoxy-indole structures show methoxy protons (O-CH<sub>3</sub>) as a sharp singlet around 3.7-3.8 ppm.<sup>[14][15]</sup>
- <sup>13</sup>C NMR: The carbon spectrum complements the proton data, showing a unique signal for each carbon atom in a different chemical environment. This is crucial for confirming the substitution pattern on the aromatic ring and the overall carbon skeleton.

Mass Spectrometry (MS):

- Purpose: MS is used to determine the molecular weight of the compound, providing definitive confirmation of the molecular formula.<sup>[16][17]</sup> Techniques like Gas Chromatography-Mass

Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are typically used.[17][18]

- Expected Result: The mass spectrum should show a molecular ion peak  $[M]^+$  or a protonated molecular ion peak  $[M+H]^+$  corresponding to the molecular weight of 149.19. For instance, in LC-MS/MS, a characteristic fragmentation pattern can be established for unequivocal identification, often involving the loss of the dimethylamino group in related tryptamine structures.[18]

High-Performance Liquid Chromatography (HPLC):

- Purpose: HPLC with UV detection is the gold standard for assessing the purity of non-volatile organic compounds.[5]
- Methodology: A reversed-phase column (e.g., C18) is typically used with a gradient elution of water and an organic solvent like acetonitrile, often with a small amount of acid (e.g., formic acid) to ensure sharp peaks.[13]
- Data Analysis: Purity is calculated based on the area percentage of the main peak relative to all other peaks detected at a specific UV wavelength (e.g., 254 nm).[13] For research-grade material, a purity of  $\geq 97\%$  is common.

## Applications in Drug Discovery and Development

**5-Methoxyisoindoline** is not typically an active pharmaceutical ingredient (API) itself but rather a crucial reagent and building block in the synthesis of more complex, biologically active molecules.[6][8] Its structure is a key component in creating derivatives for various therapeutic targets.

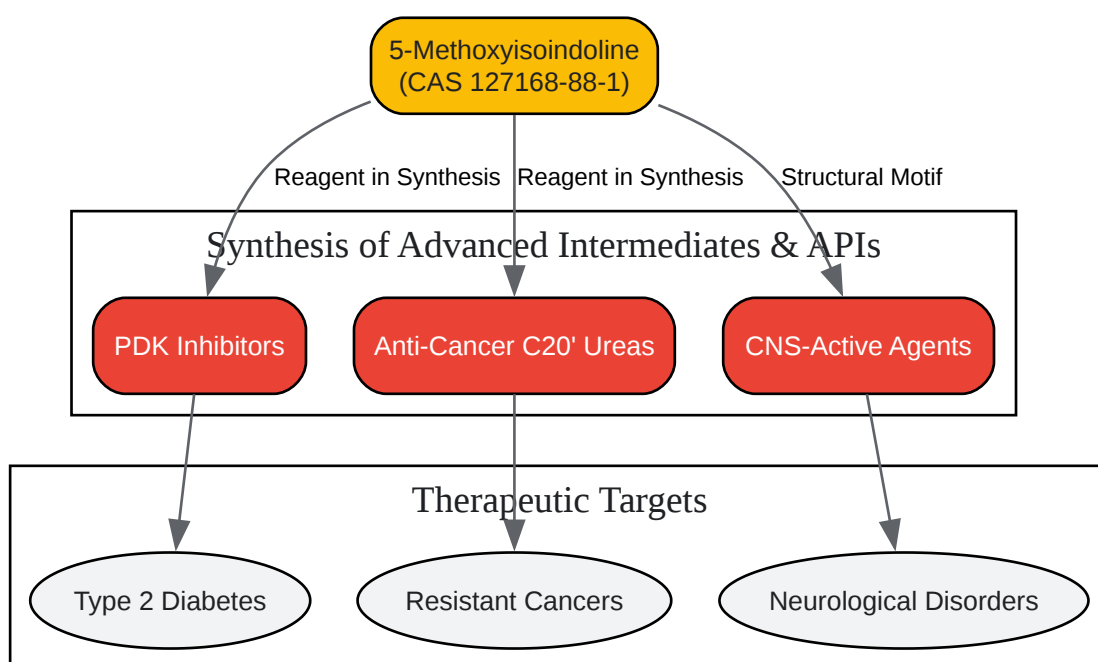
Key Application Areas:

- Diabetes Research: It is used in the synthesis of Pyruvate Dehydrogenase Kinase (PDK) inhibitors, which are being investigated as potential therapeutics for targeting glucose and fat levels in type 2 diabetes.[8]
- Oncology: The isoindoline scaffold is vital in cancer research. **5-Methoxyisoindoline** serves as a reagent in the preparation of C20' ureas based on 20'-amino-vinblastine, which are

designed to be effective against vinblastine-resistant cancer cell lines.[8] The broader isoindoline core is found in immunomodulatory drugs (IMiDs) like thalidomide and its analogs, used in treating multiple myeloma.[2][4]

- Neuroscience: Isoindoline derivatives have shown promise in modulating biological pathways relevant to neuroscience, with research exploring their potential for developing drugs that target specific receptors for treating neurological disorders.[5][19]

The following diagram illustrates the role of **5-Methoxyisoindoline** as a versatile intermediate.



[Click to download full resolution via product page](#)

Caption: Role as a key intermediate in drug development.

## Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions must be observed when handling **5-Methoxyisoindoline**. The information below is a summary derived from available Safety Data Sheets (SDS).

Hazard Summary:



- Irritation: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[9][20]
- Odor: Has a strong, unpleasant odor (stench).[9][20]
- Handling: Handle in accordance with good industrial hygiene and safety practices.[9][21] Use in a well-ventilated area or under a fume hood.[22] Avoid contact with skin, eyes, and clothing.[9][22] Do not breathe mist, vapors, or spray.[9]

Personal Protective Equipment (PPE) and First Aid:

Precaution	Protocol	Reference(s)
Eye/Face Protection	Wear safety glasses with side-shields or a face shield. Ensure an eyewash station is readily available.	<a href="#">[20]</a> <a href="#">[21]</a>
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.	<a href="#">[21]</a> <a href="#">[22]</a>
Respiratory Protection	Not typically required under normal use with adequate ventilation. If ventilation is poor, use an approved respirator.	<a href="#">[9]</a> <a href="#">[20]</a>
In Case of Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.	<a href="#">[9]</a> <a href="#">[21]</a>
In Case of Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.	<a href="#">[9]</a> <a href="#">[21]</a>
If Inhaled	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	<a href="#">[9]</a> <a href="#">[21]</a>
If Swallowed	Clean mouth with water and seek immediate medical attention. Do not induce vomiting.	<a href="#">[9]</a> <a href="#">[21]</a>

Storage and Disposal:

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[9\]](#)[\[22\]](#) It is recommended to keep it refrigerated (2-8°C) and protected from light.[\[6\]](#)[\[10\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[20\]](#)[\[22\]](#) Do not let the chemical enter the environment.[\[9\]](#)

## Conclusion

**5-Methoxyisoindoline** (CAS 127168-88-1) is a structurally important and synthetically versatile building block in modern medicinal chemistry. Its unique isoindoline core, modified with a methoxy group, makes it a valuable precursor for creating a diverse range of complex molecules with significant therapeutic potential. Its application in the development of novel agents targeting diabetes, cancer, and neurological disorders underscores its importance to the drug discovery pipeline. A thorough understanding of its synthesis, analytical characterization, and safe handling, as detailed in this guide, is essential for its effective and responsible use in advancing scientific research.

## References

- 5-METHOXY-2,3-DIHYDRO-1H-ISOINDOLE. ChemBK. [\[Link\]](#)
- 2-(2,5-Dimethoxyphenoxy)isoindoline-1,3-dione. MDPI. [\[Link\]](#)
- 1 H-NMR (600 MHz in DMSO-d<sub>6</sub>) and 13 C-NMR data (150 MHz in DMSO-d<sub>6</sub>) of 1-3.
- Supporting information - General Procedure for the Methylation of Indoles and Pyrroles. The Royal Society of Chemistry. [\[Link\]](#)
- Development of a LC-MS/MS method to analyze 5-methoxy-N,N-dimethyltryptamine and bufotenine, and application to pharmacokinetic study. PubMed Central. [\[Link\]](#)
- **5-Methoxyisoindoline** hydrochloride | C<sub>9</sub>H<sub>12</sub>ClNO. PubChem. [\[Link\]](#)
- Synthesis and Pharmacology of Clinical Drugs Containing Isoindoline Heterocycle Core. MDPI. [\[Link\]](#)
- Synthesis and Pharmacology of Clinical Drugs Containing Isoindoline Heterocycle Core. Preprints.org. [\[Link\]](#)
- List of purification methods in chemistry. Wikipedia. [\[Link\]](#)
- Synthesis of 5-Methoxy-1, 2, 3, 4- Tetrahydro -2-Naphthoic Acid.
- Synthesis and Pharmacology of Clinical Drugs Containing Isoindoline Heterocycle Core.
- Mechanism of action of two new pyrimidoquinoline and isoquinoline derivatives in human pl
- Isoquinolines: Important Cores in Many Marketed and Clinical Drugs. PubMed. [\[Link\]](#)

- Synthesis of 5H-pyrido[4,3-b]indole by a modification of Pomeranz- Fritsch isoquinoline. Sciforum. [Link]
- Recent Advances in Synthetic Isoquinoline-Based Deriv
- How to isolate and purify indolizidine compounds?
- The chemistry of isoindole natural products. Beilstein Journals. [Link]
- Mass spectrometry-based metabolomics reveal the effects and potential mechanism of isochlorogenic acid A in MC3T3-E1 cells.
- Mass Spectrometry Rearrangement Ions and Metabolic Pathway-Based Discovery of Indole Derivatives during the Aging Process in Citrus reticul
- Development and Application of Indolines in Pharmaceuticals. PubMed Central. [Link]
- Synthesis, Pharmacological Characterization, and Binding Mode Analysis of 8-Hydroxy-Tetrahydroisoquinolines as 5-HT7 Receptor Inverse Agonists. PubMed. [Link]
- Mass spectrometry-based assay for the rapid detection of thiol-containing natural products. Royal Society of Chemistry. [Link]
- Inhibition of 5-lipoxygenase as anti-inflammatory mode of action of Plectranthus zeylanicus Benth and chemical characterization of ingredients by a mass spectrometric approach. PubMed. [Link]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CAS 127168-88-1: 5-METHOXY-2,3-DIHYDRO-1H-ISOINDOLE [cymitquimica.com]
- 2. mdpi.com [mdpi.com]
- 3. preprints.org [preprints.org]
- 4. researchgate.net [researchgate.net]
- 5. chemimpex.com [chemimpex.com]
- 6. chembk.com [chembk.com]
- 7. scbt.com [scbt.com]
- 8. 5-METHOXY-2,3-DIHYDRO-1H-ISOINDOLE | 127168-88-1 [chemicalbook.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]

- 10. 127168-88-1|5-Methoxyisoindoline|BLD Pharm [bldpharm.com]
- 11. List of purification methods in chemistry - Wikipedia [en.wikipedia.org]
- 12. researchgate.net [researchgate.net]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. 5-METHOXYINDOLE-2-CARBOXYLIC ACID(4382-54-1) 1H NMR [m.chemicalbook.com]
- 15. 5-METHOXY-2-METHYLINDOLE(1076-74-0) 1H NMR spectrum [chemicalbook.com]
- 16. Mass spectrometry-based metabolomics reveal the effects and potential mechanism of isochlorogenic acid A in MC3T3-E1 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Mass Spectrometry Rearrangement Ions and Metabolic Pathway-Based Discovery of Indole Derivatives during the Aging Process in Citrus reticulata 'Chachi' - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Development of a LC-MS/MS method to analyze 5-methoxy-N,N-dimethyltryptamine and bufotenine, and application to pharmacokinetic study - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Isoquinolines: Important Cores in Many Marketed and Clinical Drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. fishersci.com [fishersci.com]
- 21. static.cymitquimica.com [static.cymitquimica.com]
- 22. chempoint.com [chempoint.com]
- To cite this document: BenchChem. [5-Methoxyisoindoline CAS number 127168-88-1]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105618#5-methoxyisoindoline-cas-number-127168-88-1]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)